

Troubleshooting poor solubility of Nitrothal-isopropyl in assays

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Compound of Interest

Compound Name: Nitrothal-isopropyl

Cat. No.: B166428

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Technical Support Center: Nitrothal-isopropyl

Welcome to the technical support center for **Nitrothal-isopropyl**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility of **Nitrothal-isopropyl** in experimental assays.

Frequently Asked Questions (FAQs)

Q1: What is **Nitrothal-isopropyl** and what are its basic chemical properties?

Nitrothal-isopropyl (CAS No. 10552-74-6) is a nitrobenzoic acid derivative, specifically diisopropyl 5-nitroisophthalate.^{[1][2]} It belongs to the class of nitro compounds and is characterized by a molecular formula of $C_{14}H_{17}NO_6$ and a molecular weight of approximately 295.29 g/mol.^[1] It is typically a colorless to pale yellow liquid.^[3]

Q2: What is the known solubility of **Nitrothal-isopropyl** in aqueous solutions?

Nitrothal-isopropyl has very low water solubility. One source indicates a water solubility of 9.14×10^{-6} M, highlighting its hydrophobic nature.^[1] This poor aqueous solubility is a primary reason for the challenges encountered when using it in biological assays.

Q3: In which organic solvents is **Nitrothal-isopropyl** soluble?

Nitrothal-isopropyl is generally described as having moderate solubility in organic solvents.^[3] A commercially available preparation indicates a solubility of at least 1000 µg/mL in methanol.

[1] While comprehensive quantitative data across a wide range of solvents is not readily available in the literature, its chemical structure suggests likely solubility in common organic solvents such as dimethyl sulfoxide (DMSO), ethanol, and acetone.

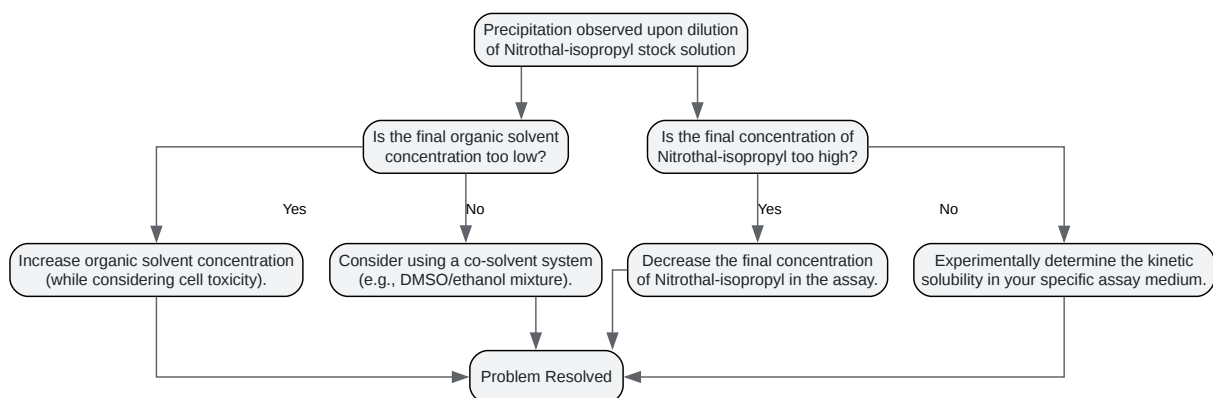
Troubleshooting Guide: Poor Solubility of Nitrothal-isopropyl in Assays

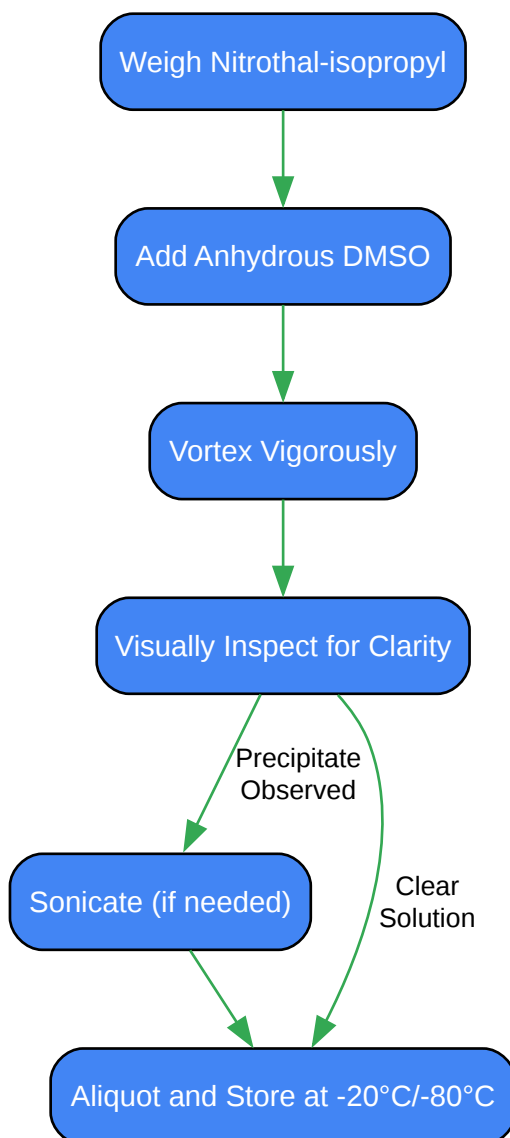
This guide provides a systematic approach to addressing solubility issues with **Nitrothal-isopropyl** during your experiments.

Issue 1: Precipitation Observed When Diluting a Stock Solution into Aqueous Assay Medium

This is a common phenomenon known as "precipitation upon dilution" or "crashing out." It occurs when a compound that is soluble in a concentrated organic stock solution becomes insoluble as the stock solution is diluted into an aqueous buffer where it is poorly soluble.

Root Cause Analysis Workflow:





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References

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